

Application Notes: Preparation of Halofuginone Hydrobromide Stock Solution

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Compound of Interest

Compound Name: Halofuginone hydrobromide

Cat. No.: B102114

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Halofuginone is a derivative of febrifugine, an alkaloid isolated from the plant *Dichroa febrifuga*. It is a potent and specific inhibitor of prolyl-tRNA synthetase.[1] This inhibition leads to the activation of the amino acid starvation response (AAR) and the inhibition of the Transforming Growth Factor-beta (TGF- β) signaling pathway.[1][2][3] Specifically, Halofuginone prevents the phosphorylation of Smad3, a key downstream effector in the TGF- β cascade, thereby inhibiting processes like collagen synthesis and fibrosis.[2] Due to its anti-fibrotic, anti-inflammatory, and anti-angiogenic properties, **Halofuginone hydrobromide** is a valuable tool in preclinical research for cancer, fibrosis, and autoimmune diseases.[1]

Proper preparation and storage of **Halofuginone hydrobromide** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, handling, and storage of these solutions.

Quantitative Data Summary

A summary of the key properties of **Halofuginone hydrobromide** is provided below for quick reference.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₁₈ Br ₂ ClN ₃ O ₃	[4][5]
Molecular Weight	495.59 g/mol	[4][5][6]
CAS Number	64924-67-0	[6]
Appearance	White to off-white solid	[6]
Solubility in DMSO	Up to 100 mM (approx. 49.56 mg/mL)	[6]
Solubility in Water	Approx. 2.6 mg/mL (5.25 mM); may require sonication	[1][4]
Recommended Storage (Solid)	Store at -20°C, sealed and dry.	[6]
Recommended Storage (Stock Solution)	Aliquot and store at -80°C (up to 6 months) or -20°C (up to 1 month).	[4][7]

Experimental Protocols

Safety Precautions

Halofuginone hydrobromide is toxic if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation.[5][8] Appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, must be worn at all times. All handling of the solid compound and concentrated stock solutions should be performed in a certified chemical fume hood.

Materials and Equipment

- **Halofuginone hydrobromide** powder (≥98% purity)
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Sterile microcentrifuge tubes or cryovials
- Analytical balance

- Vortex mixer
- Pipettes and sterile filter tips
- (Optional) Sonicator water bath

Protocol for Preparing a 10 mM DMSO Stock Solution

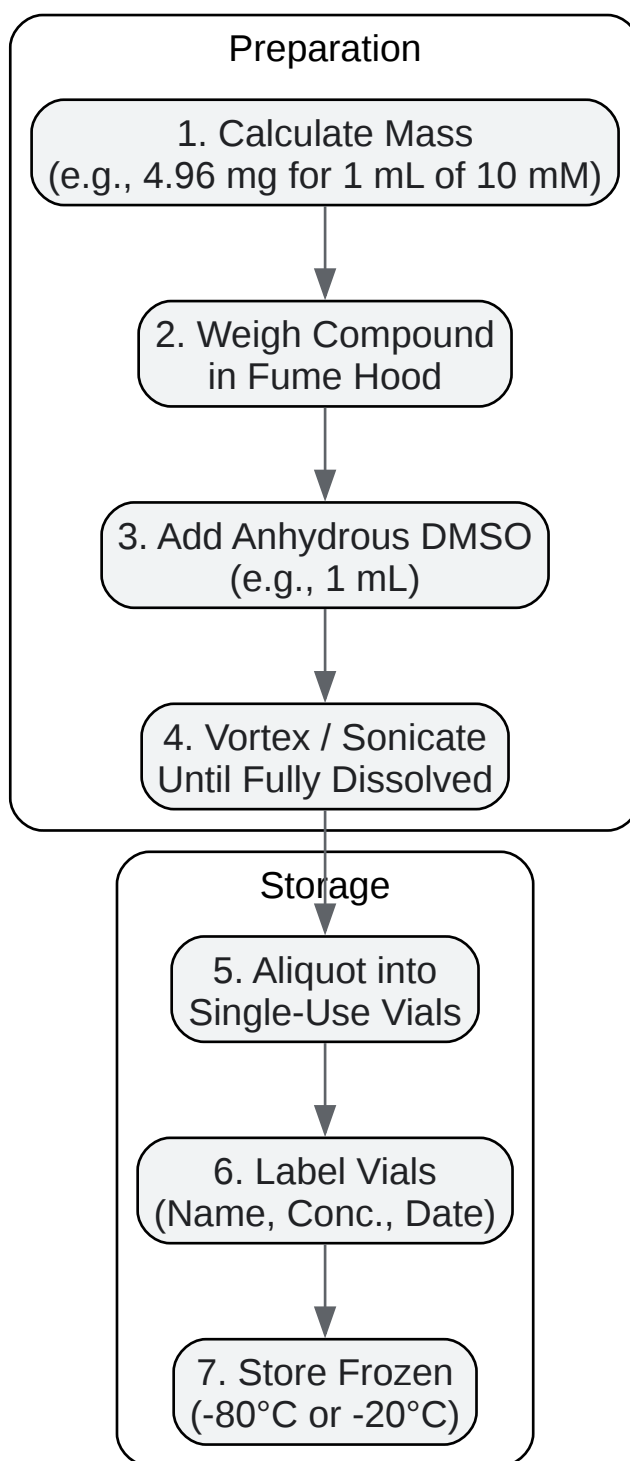
This protocol describes the preparation of 1 mL of a 10 mM stock solution, a common starting concentration for cell culture experiments. Adjust volumes as needed for different desired concentrations or volumes.

- Pre-calculation:
 - To prepare a 10 mM solution, you need to calculate the mass of **Halofuginone hydrobromide** (MW = 495.59 g/mol) required.
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 495.59 \text{ g/mol} = 4.956 \text{ mg}$
- Weighing the Compound:
 - In a chemical fume hood, carefully weigh out approximately 4.96 mg of **Halofuginone hydrobromide** powder using an analytical balance.
 - Transfer the powder into a sterile microcentrifuge tube or a small vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the powder.^[4]
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved.
 - If complete dissolution is difficult, brief sonication in a water bath may be used to facilitate the process.^{[1][4]} Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50 μL) in sterile cryovials or microcentrifuge tubes.^[7]
- Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and preparation date.
- For long-term storage (up to 6 months), store the aliquots at -80°C . For short-term storage (up to 1 month), -20°C is sufficient.^{[4][7]}
- Preparation of Working Solutions:
 - When ready for an experiment, thaw a single aliquot of the stock solution at room temperature.
 - Dilute the stock solution to the final desired concentration using the appropriate cell culture medium or experimental buffer.
 - Note: DMSO can be toxic to cells at higher concentrations. Ensure the final concentration of DMSO in your experiment is typically $\leq 0.1\%$ to minimize solvent effects.

Visualizations

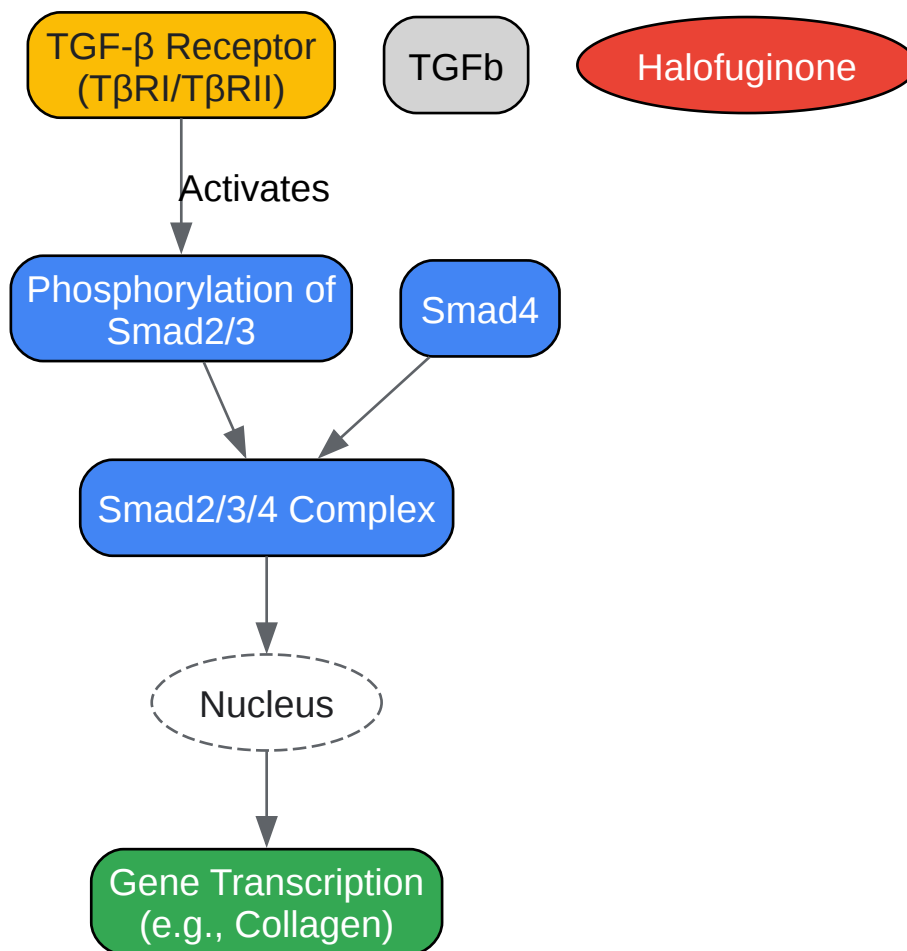
Experimental Workflow



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Caption: Workflow for **Halofuginone Hydrobromide** Stock Solution Preparation.

Signaling Pathway Inhibition



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Caption: Halofuginone inhibits the TGF-β pathway via Smad3 phosphorylation.[2]

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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. Inhibition of transforming growth factor beta signaling by halofuginone as a modality for pancreas fibrosis prevention - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Inhibition of TGF- β signaling with halofuginone can enhance the antitumor effect of irradiation in Lewis lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Halofuginone hydrobromide | 64924-67-0 | FH23731 [biosynth.com]
- 6. Halofuginone hydrobromide | 64924-67-0 [chemicalbook.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. hpc-standards.com [hpc-standards.com]
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